

4-(3-Methylphenyl)benzaldehyde molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(3-Methylphenyl)benzaldehyde

Cat. No.: B1334187

[Get Quote](#)

In-Depth Technical Guide: 4-(3-Methylphenyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **4-(3-Methylphenyl)benzaldehyde**, a biphenyl derivative of interest in various research and development applications.

Core Molecular Data

The essential molecular identifiers for **4-(3-Methylphenyl)benzaldehyde** are summarized below. These data points are critical for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C14H12O
Molecular Weight	196.24 g/mol [1]

Experimental Considerations

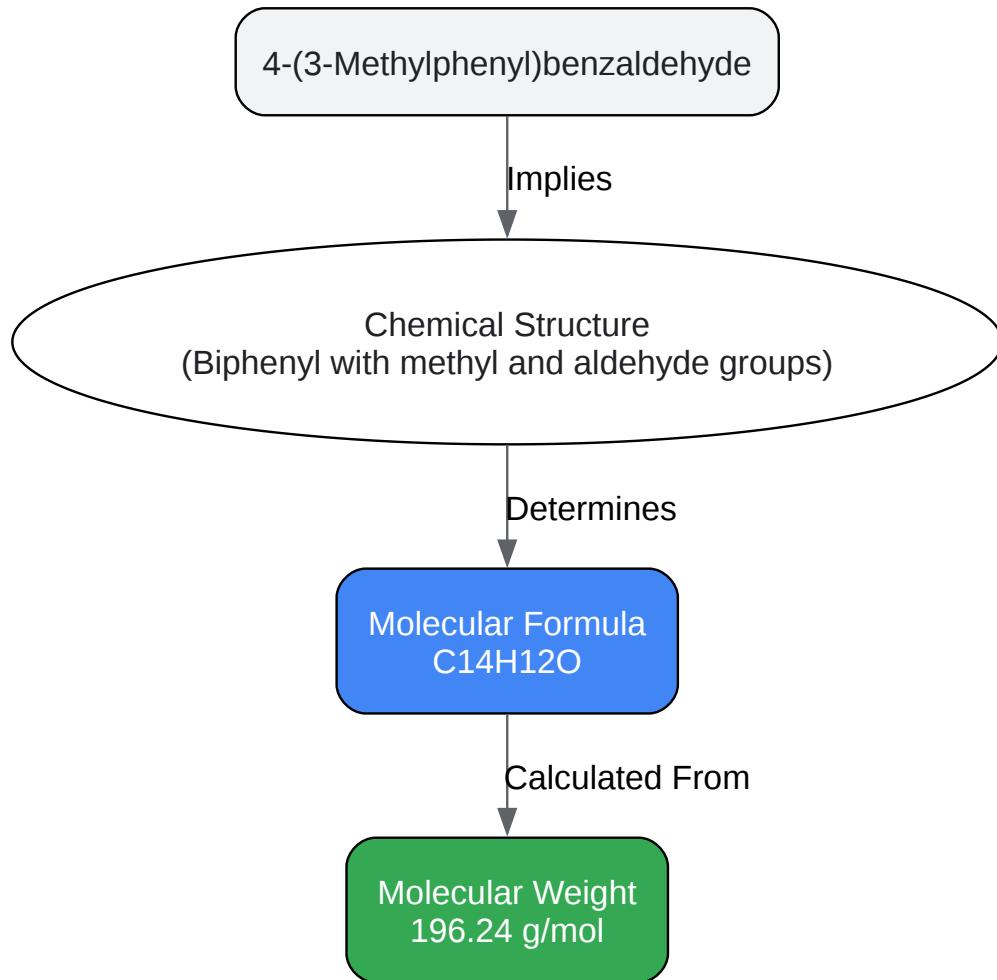
While specific experimental protocols are highly dependent on the research context, the data presented above are foundational for a range of common laboratory procedures:

- **Solution Preparation:** The molecular weight is essential for accurately preparing solutions of known molarity for use in chemical synthesis, biological assays, or analytical measurements.
- **Stoichiometric Calculations:** In synthetic chemistry, the molecular formula and weight are critical for calculating reactant and product stoichiometry, ensuring optimal reaction conditions and yields.
- **Analytical Chemistry:** Techniques such as mass spectrometry rely on the precise molecular weight for compound identification and quantification. The molecular formula is used to predict the isotopic distribution pattern, aiding in spectral interpretation.

Logical Relationships of 4-(3-Methylphenyl)benzaldehyde

The following diagram illustrates the logical flow from the compound's nomenclature to its empirical formula and molecular weight.

Logical Relationship of 4-(3-Methylphenyl)benzaldehyde Properties

[Click to download full resolution via product page](#)

Core Properties of 4-(3-Methylphenyl)benzaldehyde

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(3-METHYLPHENYL)BENZALDEHYDE | 400744-83-4 [chemicalbook.com]
- To cite this document: BenchChem. [4-(3-Methylphenyl)benzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1334187#4-3-methylphenyl-benzaldehyde-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1334187#4-3-methylphenyl-benzaldehyde-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com